

Practical Applications of Sodium Octanoate in Drug Formulation: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: sodium;octane

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Introduction

Sodium octanoate, the sodium salt of octanoic acid, is a versatile excipient with a range of practical applications in pharmaceutical formulations. Its properties as a protein stabilizer, solubility enhancer, and penetration enhancer make it a valuable tool for overcoming various drug development challenges. This document provides detailed application notes, experimental protocols, and quantitative data to guide researchers and formulation scientists in the effective use of sodium octanoate.

Application 1: Protein Stabilization

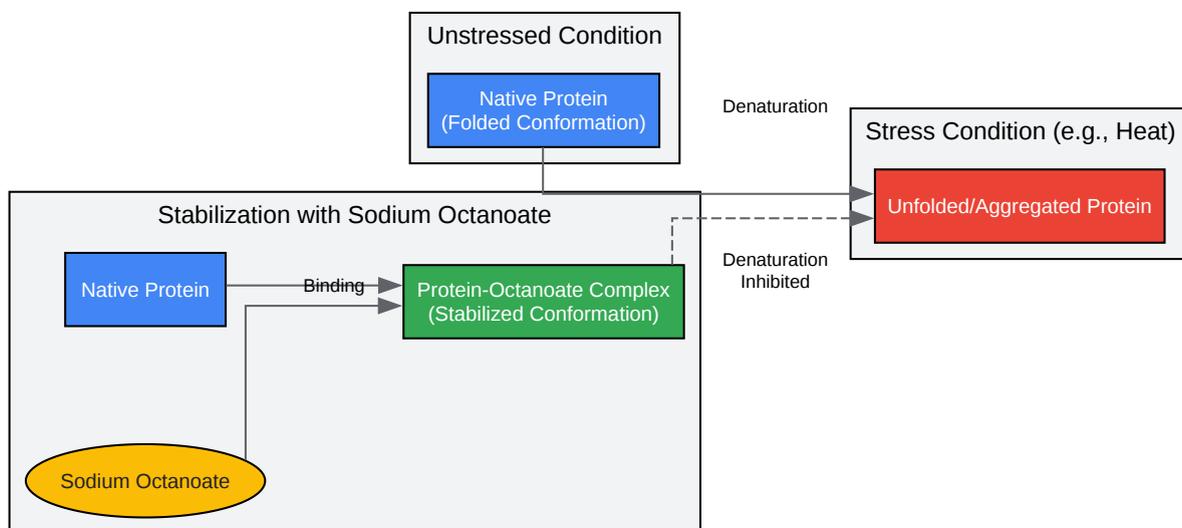
Sodium octanoate is widely used as a stabilizer for proteins, most notably for human serum albumin (HSA) and intravenous immunoglobulins (IVIG). It protects proteins from physical and chemical degradation, particularly thermal stress encountered during manufacturing processes like pasteurization.

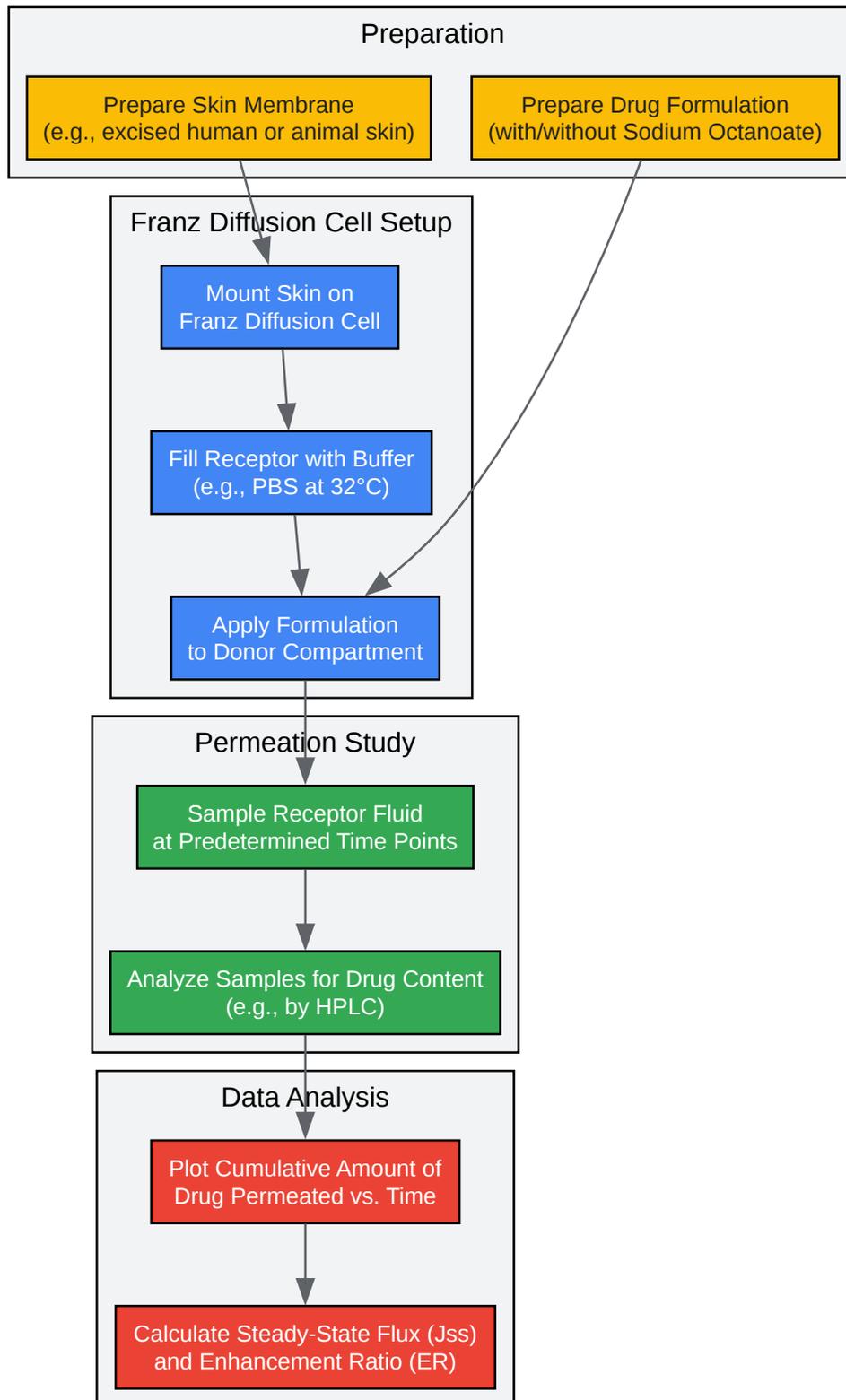
Mechanism of Action

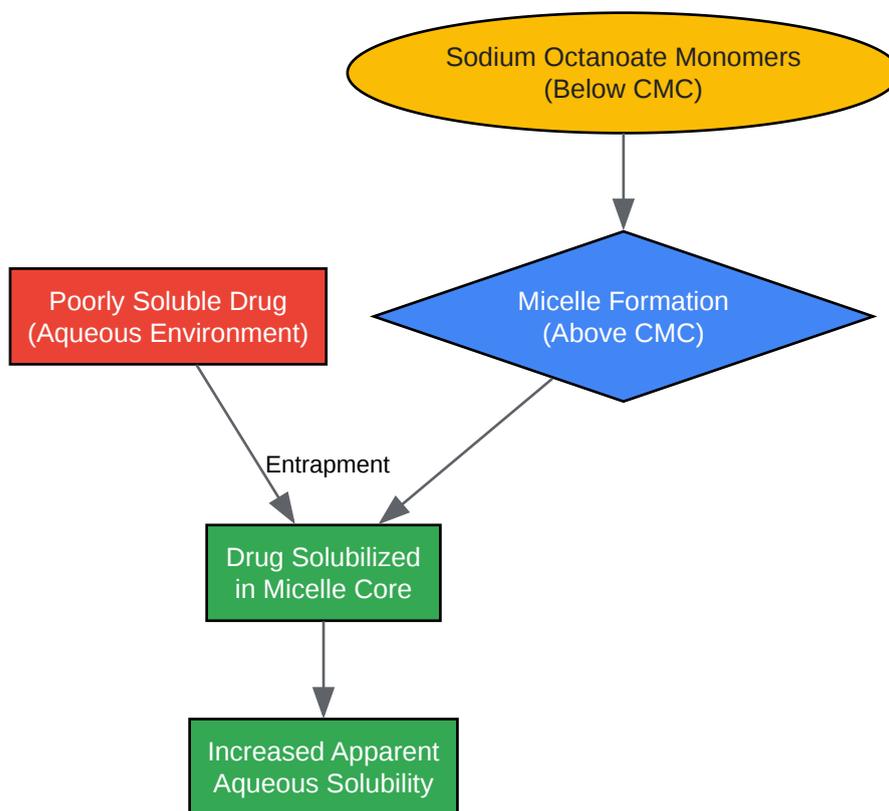
Sodium octanoate stabilizes proteins by binding to specific sites on the protein surface. In the case of HSA, it occupies fatty acid binding sites, which increases the protein's conformational

stability and thermal denaturation temperature. This binding is primarily hydrophobic, with the alkyl chain of the octanoate interacting with nonpolar pockets on the protein.

Signaling Pathway: Protein Stabilization by Sodium Octanoate







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com